

The Natural Occurrence of Polonium-218: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polonium-218

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Abstract

Polonium-218 (^{218}Po) is a critical, albeit short-lived, radionuclide in the natural environment, originating from the decay of Radon-222 (^{222}Rn). As a primary contributor to the potential alpha energy concentration (PAEC) of radon progeny, its behavior, particularly in atmospheric and subterranean environments, is of significant interest for dosimetry, environmental monitoring, and health physics. This technical guide provides an in-depth review of the natural occurrence of ^{218}Po , detailing its formation, prevalence in various environmental matrices, and the standardized methodologies for its detection and quantification.

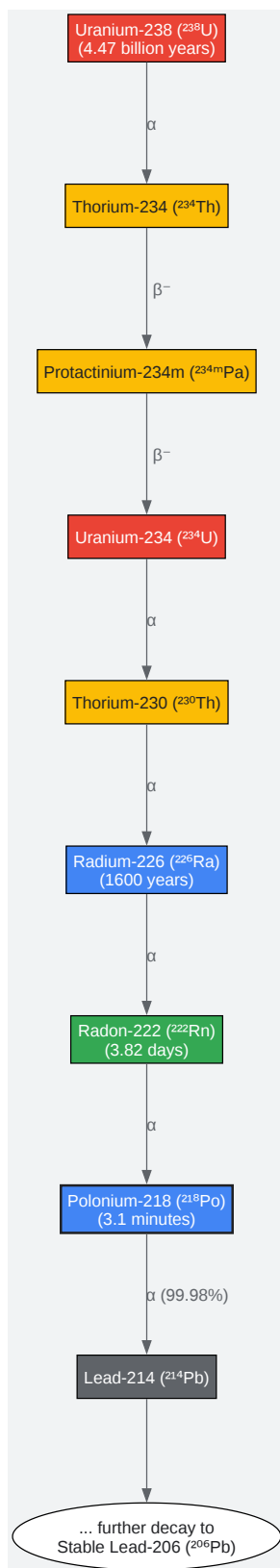
Introduction to Polonium-218

Polonium-218, historically known as Radium A, is a radioactive isotope with a half-life of approximately 3.1 minutes.[1] It is a key intermediate in the Uranium-238 (^{238}U) decay series, the most prevalent decay chain in the Earth's crust.[2][3] The decay of ^{218}Po is characterized by two primary modes: a dominant alpha decay (99.98%) to Lead-214 (^{214}Pb) with an emission energy of 6.00 MeV, and a minor beta decay branch (0.02%) to Astatine-218 (^{218}At).[4] Its transient nature and direct lineage from gaseous radon make its environmental behavior complex and highly variable.

Formation Pathway: The Uranium-238 Decay Series

The genesis of **Polonium-218** is intrinsically linked to the decay of Uranium-238. Primordial ^{238}U , present in rocks and soil, undergoes a series of transformations, eventually producing

Radium-226 (^{226}Ra). This radium isotope decays into Radon-222, a noble gas with a half-life of 3.8 days.^[5] Due to its gaseous nature, ^{222}Rn can emanate from the ground into the atmosphere or dissolve into groundwater. The subsequent alpha decay of ^{222}Rn directly yields ^{218}Po . This decay sequence is the principal source of naturally occurring **Polonium-218** in the environment.



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Figure 1: Simplified decay chain from Uranium-238 to **Polonium-218**.

Environmental Occurrence and Distribution

The concentration of **Polonium-218** in any environmental compartment is governed by the concentration of its parent, Radon-222, and the physical and chemical dynamics of the medium.

Atmosphere

The primary reservoir for airborne **Polonium-218** is the decay of ^{222}Rn gas that has emanated from soil and building materials.[6] Immediately following its formation, the ^{218}Po atom exists as a free, positively charged ion.[7][8] These ions rapidly interact with trace gases and water vapor to form small molecular clusters (1-5 nm), referred to as the "unattached" fraction.[8] These unattached clusters are highly mobile and exhibit high deposition velocities.

Within seconds, the majority of these unattached clusters attach to the surface of ambient aerosol particles, forming the "attached" fraction.[8][9] This process is a critical determinant of the ultimate fate and dosimetric impact of radon progeny. The activity concentration of ^{218}Po is directly related to the radon gas concentration, though the ratio is influenced by ventilation rates and aerosol concentrations. In a typical indoor environment with a radon concentration of 50 Bq/m³, it is estimated that about 48% of the unattached ^{218}Po clusters are positively charged.[7][10]

Hydrosphere and Lithosphere

In groundwater, the presence of ^{218}Po is transient and directly dependent on the concentration of dissolved ^{222}Rn . [11] Radon dissolves into groundwater from uranium and radium-bearing minerals in aquifers. Due to its very short half-life, ^{218}Po exists in a state of near secular equilibrium with ^{222}Rn in undisturbed groundwater. However, direct measurement is uncommon; the focus is typically on the more stable Po-210 or the parent Rn-222.[12][13] In soil and rocks, ^{218}Po exists fleetingly within the mineral matrix wherever its precursor, ^{226}Ra , is present.

Quantitative Data on Environmental Concentrations

Direct and widespread reporting of **Polonium-218** activity concentrations is limited due to its short half-life. Environmental assessments typically focus on its parent, Radon-222, or the total potential alpha energy concentration (PAEC) from all short-lived progeny. The activity

concentration of ^{218}Po is often assumed to approach that of ^{222}Rn , a condition known as secular equilibrium. The degree to which this is achieved is described by the equilibrium factor (F).

Environmental Matrix	Parent Nuclide	Typical Concentration Range	Notes
Indoor Air	^{222}Rn	46.3 Bq/m ³ (1.25 pCi/L) - U.S. Average	Levels can exceed 10,000 Bq/m ³ in some buildings.[2][6]
Outdoor Air	^{222}Rn	5 - 15 Bq/m ³ (0.4 pCi/L) - Global Average	Varies significantly with geology and atmospheric conditions.[6][14]
Groundwater	^{222}Rn	Highly variable, from <1 to >1000 Bq/L	^{218}Po concentration is rarely measured directly.

Table 1: Typical Activity Concentrations of Radon-222, the Parent of **Polonium-218**

Isotope	Half-life	Decay Mode	Alpha Energy (MeV)	Typical Indoor Equilibrium Factor (F)
^{218}Po (RaA)	3.1 min	α , β^-	6.00	0.4 - 0.6
^{214}Pb (RaB)	26.8 min	β^-	-	-
^{214}Bi (RaC)	19.9 min	β^- , α	-	-
^{214}Po (RaC')	164 μs	α	7.69	-

Table 2: Properties of Short-Lived Radon-222 Progeny The Equilibrium Factor (F) is the ratio of the PAEC of the actual progeny mixture to the PAEC that would exist if the progeny were in full secular equilibrium with the parent radon. An F-factor of 0.4 means the progeny concentration is 40% of the radon concentration.

Experimental Protocols for Measurement

The quantification of **Polonium-218**, particularly in air, is most commonly achieved via alpha spectrometry. The distinct 6.00 MeV alpha emission of ^{218}Po allows for its resolution from other radon progeny, notably ^{214}Po at 7.69 MeV.[\[1\]](#)[\[15\]](#)

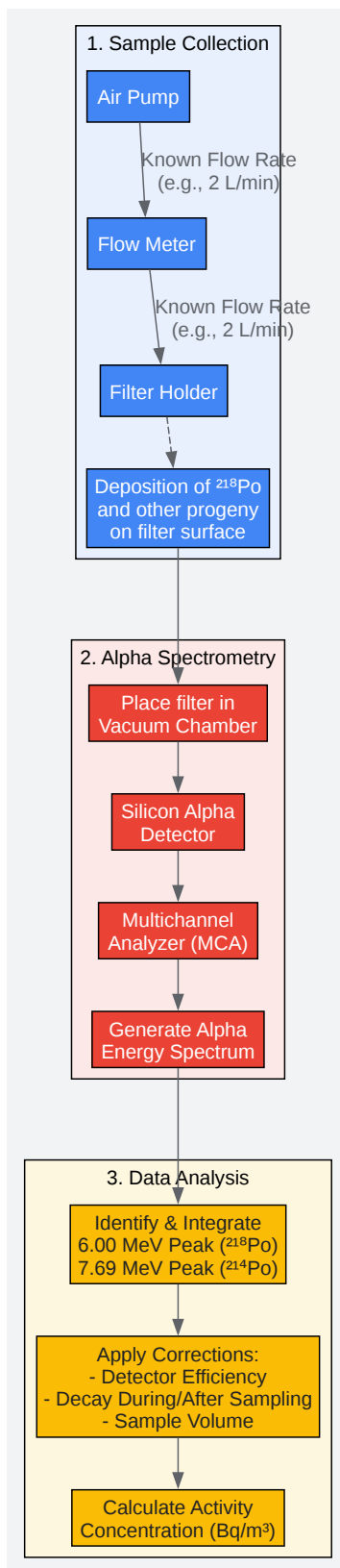
Standard Protocol: Alpha Spectrometry of Air Samples

Objective: To determine the activity concentration of ^{218}Po and other short-lived radon progeny in an air sample.

Methodology:

- **Sample Collection:** Air is drawn at a known, constant flow rate through a high-efficiency filter (e.g., membrane or glass fiber) for a short, precisely recorded duration (typically 5 to 15 minutes). Radon progeny, including ^{218}Po , are deposited onto the filter surface.
- **Detector Setup:** A solid-state silicon detector (e.g., PIPS or ion-implanted silicon) is placed in a vacuum chamber facing the collection filter at a fixed, close distance. The vacuum minimizes alpha particle energy loss to air.
- **Alpha Counting and Spectroscopy:** Immediately after sampling, the filter is placed in the vacuum chamber. Alpha particles emitted from the filter are detected. The electronic signals from the detector are processed by a multichannel analyzer, which generates an energy spectrum.
- **Data Acquisition:** Counting is performed over a series of short, timed intervals. A common approach (a modified Tsivoglou method) involves multiple counting periods to track the decay and ingrowth of the different progeny.[\[1\]](#)
- **Spectral Analysis:** The resulting alpha spectrum is analyzed. The distinct energy peak at 6.00 MeV is integrated to determine the total counts from ^{218}Po decay during the counting interval. The peak at 7.69 MeV corresponds to ^{214}Po .
- **Concentration Calculation:** The activity concentration of ^{218}Po at the time of sampling is calculated from the net counts in its corresponding energy peak, correcting for the detector

efficiency, air sample volume, and the radioactive decay that occurred during and after sampling.



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Figure 2: Experimental workflow for measuring airborne **Polonium-218**.

Conclusion

Polonium-218 is a ubiquitous, naturally occurring radionuclide whose presence in the environment is inextricably tied to its gaseous parent, Radon-222. While its short half-life makes it a transient species, its role as an alpha-emitting radon progeny is significant for public health and environmental radiation studies. Understanding its atmospheric behavior, particularly the dynamics of attached and unattached fractions, is crucial for accurate inhalation dose assessment. The standardized method for its quantification, alpha spectrometry, provides a robust means to measure its activity concentration, offering vital data for researchers in environmental science and radiation protection.

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- To cite this document: BenchChem. [The Natural Occurrence of Polonium-218: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236091#natural-occurrence-of-polonium-218-in-the-environment]

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